

2,3'-Dichloroacetophenone chemical properties and structure

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Compound of Interest

Compound Name: 2,3'-Dichloroacetophenone

Cat. No.: B1581386

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An In-depth Technical Guide to 2,3'-Dichloroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2,3'-Dichloroacetophenone**. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Core Chemical Properties and Structure

2,3'-Dichloroacetophenone, with the CAS Number 21886-56-6, is a dichlorinated derivative of acetophenone.^{[1][2][3][4]} Its chemical structure consists of an acetophenone core with chlorine atoms substituted at the 2-position of the acetyl group and the 3'-position of the phenyl ring.

Systematic IUPAC Name: 2-chloro-1-(3-chlorophenyl)ethanone^{[5][6]}

Synonyms: α ,3-Dichloroacetophenone, 3-Chlorophenacyl chloride^{[2][7]}

The structural and key chemical identifiers of **2,3'-Dichloroacetophenone** are summarized in the table below.

Identifier	Value	Source(s)
CAS Number	21886-56-6	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₆ Cl ₂ O	[1] [2] [7]
Molecular Weight	189.04 g/mol	[1] [7]
Physical Form	White solid	[7]
Melting Point	35-37 °C	[8]
Boiling Point	283.7 ± 20.0 °C (Predicted)	[7]
Density	1.310 ± 0.06 g/cm ³ (Predicted)	[7]
Solubility	Slightly soluble in Chloroform and Methanol	[7]

Synthesis of 2,3'-Dichloroacetophenone

A documented method for the synthesis of **2,3'-Dichloroacetophenone** involves the chlorination of m-chloroacetophenone. The following protocol is based on a patented synthesis procedure.

Experimental Protocol:

Materials:

- m-Chloroacetophenone (0.65 mol)
- N-Chlorosuccinimide (NCS) (0.75 mol)
- Lucidol (benzoyl peroxide) (1g, as initiator)
- Acetic acid (200 ml, as solvent)
- Benzene (for recrystallization)

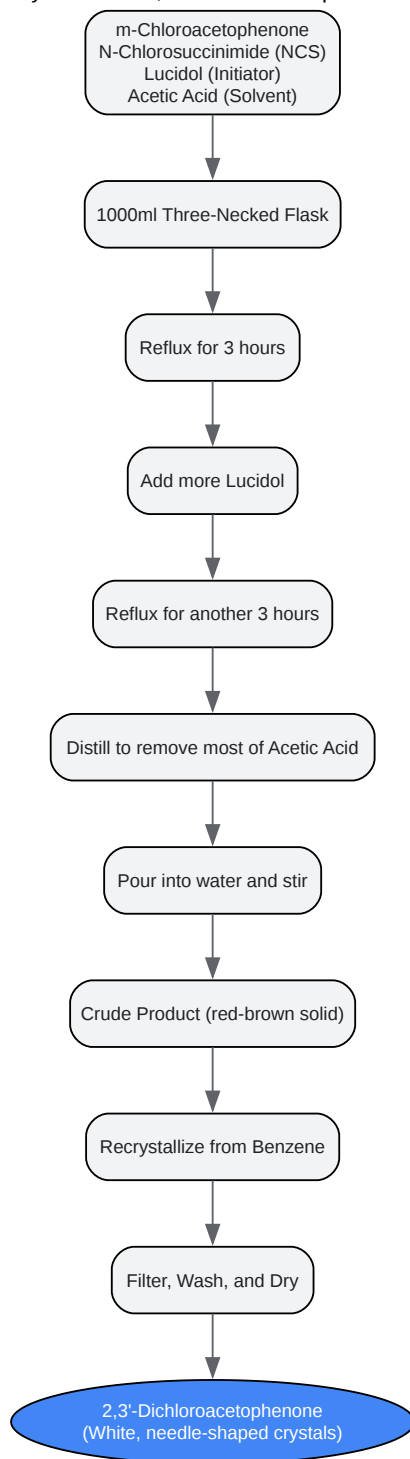
Procedure:

- To a 1000 ml three-necked flask equipped with a reflux condenser and a stirrer, add 200 ml of acetic acid, 100g (0.65 mol) of m-chloroacetophenone, 100g (0.75 mol) of N-Chlorosuccinimide (NCS), and 1g of Lucidol.
- Heat the mixture to reflux while stirring and maintain reflux for 3 hours.
- After 3 hours, add an additional 0.5g of Lucidol to the reaction mixture and continue to reflux for another 3 hours.
- After the reaction is complete, remove the majority of the acetic acid by distillation.
- Pour the concentrated reaction mixture into a large volume of water and stir to precipitate the crude product, which will appear as a red-brown thick substance.
- Isolate the crude product and recrystallize from benzene.
- Filter the recrystallized product, wash it, and dry to obtain **2,3'-dichloroacetophenone** as white, needle-shaped crystals.

This procedure is reported to yield approximately 105.6g of **2,3'-dichloroacetophenone** (99.3% content), which corresponds to a yield of 86.4%.

Synthesis Workflow Diagram

Synthesis of 2,3'-Dichloroacetophenone

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